

Application of Goralatide in Bone Marrow Purging: Protecting Healthy Stem Cells

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Compound of Interest

Compound Name: Goralatide

Cat. No.: B1671990

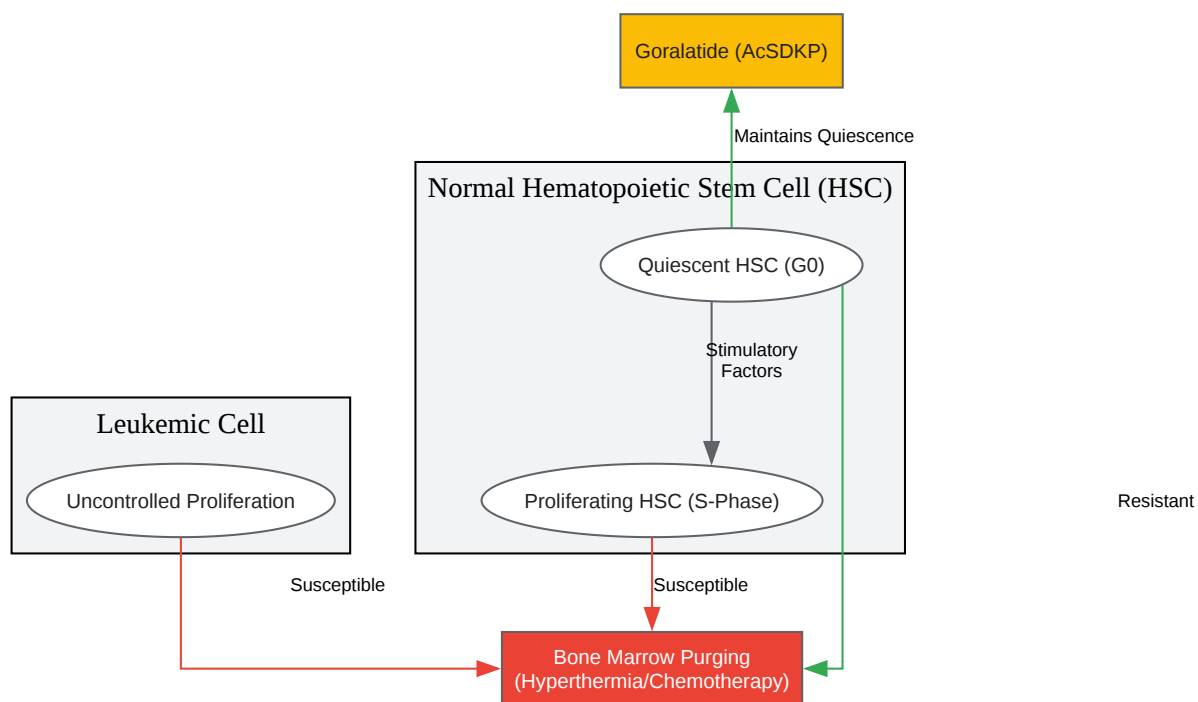
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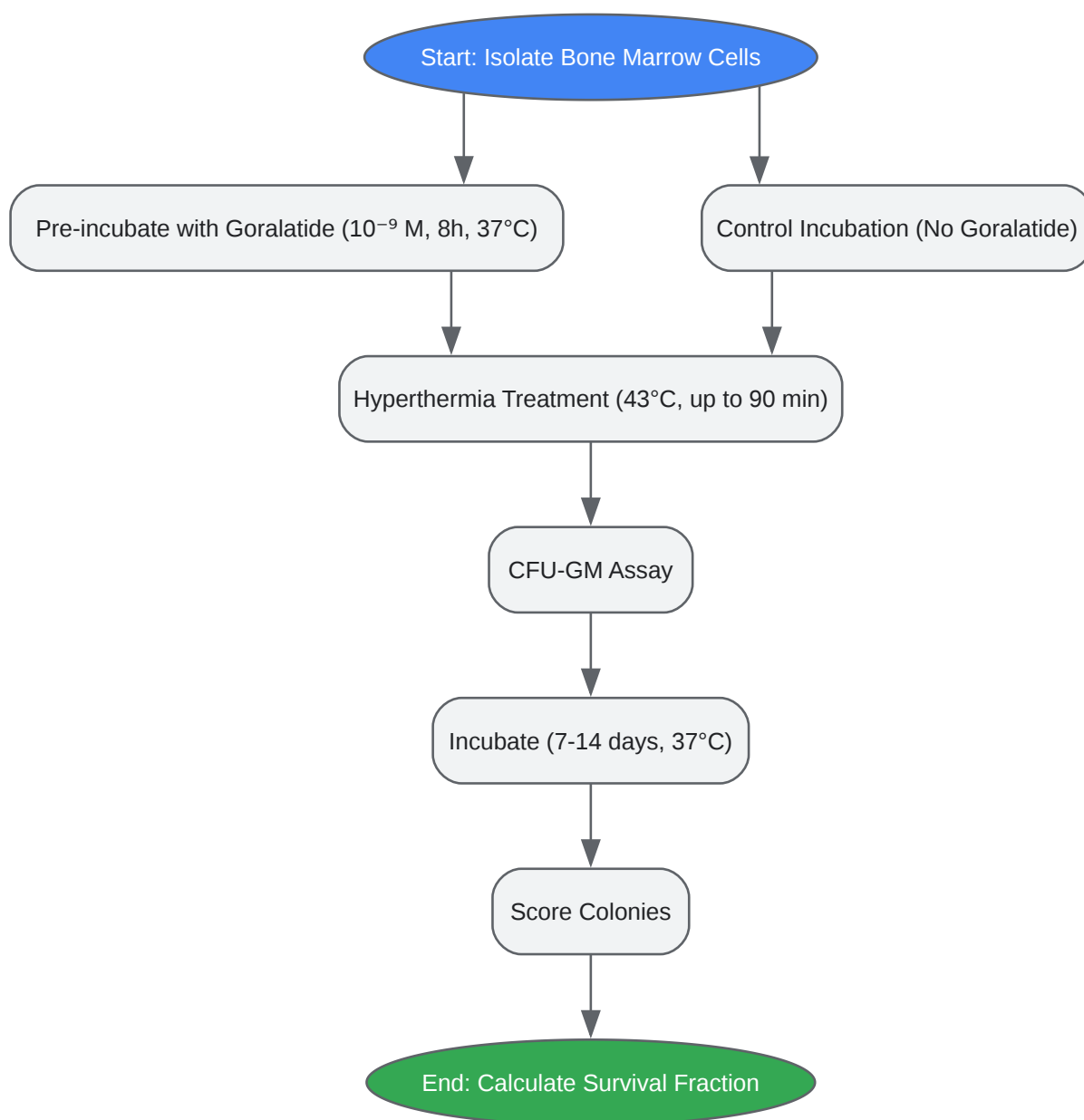
Introduction

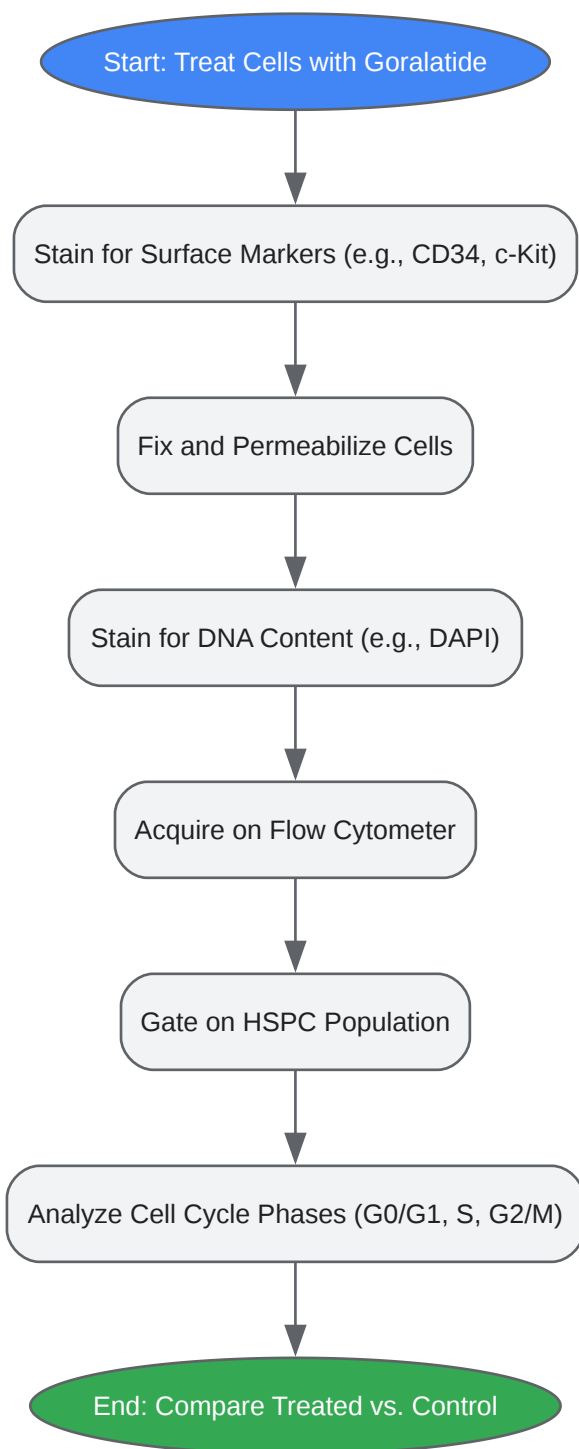
Goralatide, a synthetic tetrapeptide also known as AcSDKP, is emerging as a significant supportive agent in the context of bone marrow purging for autologous hematopoietic stem cell transplantation. Its primary application is not to directly eliminate malignant cells, but rather to protect normal hematopoietic stem and progenitor cells (HSPCs) from the cytotoxic effects of purging methods like hyperthermia and chemotherapy.^{[1][2][3][4]} This protective mechanism is rooted in **Goralatide**'s function as a negative regulator of hematopoiesis, reversibly inhibiting the entry of HSPCs into the S-phase of the cell cycle.^[1] By inducing a state of quiescence, **Goralatide** renders healthy stem cells less susceptible to cycle-specific anti-cancer treatments, thereby widening the therapeutic window and potentially improving post-transplantation hematopoietic recovery.

Mechanism of Action

Goralatide exerts its protective effects by modulating the proliferation of hematopoietic stem cells. It prevents quiescent HSPCs from entering the cell cycle, a state where they are vulnerable to DNA-damaging agents. This inhibitory action is indirect; **Goralatide** blocks the action of stimulators of hematopoietic stem cell proliferation. In contrast, leukemic cells, which often have disrupted cell cycle regulation, are not significantly affected by **Goralatide** and remain susceptible to the purging treatment. This differential sensitivity is the cornerstone of **Goralatide**'s utility in enhancing the selectivity of bone marrow purging.







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- 4. Activity of acetyl-Ser-Asp-Lys-Pro (AcSDKP) on human hematopoietic progenitor cells in short-term and long-term bone marrow cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
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